

4-Butoxy-3-methoxybenzaldehyde molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

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An In-depth Technical Guide to 4-Butoxy-3-methoxybenzaldehyde

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Butoxy-3-methoxybenzaldehyde**, with a central focus on its molecular weight and related characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical Properties

4-Butoxy-3-methoxybenzaldehyde is an aromatic aldehyde with the molecular formula $C_{12}H_{16}O_3$.^[1] Its chemical structure consists of a benzene ring substituted with a butoxy group, a methoxy group, and a formyl group.

Quantitative Data Summary

The key quantitative properties of **4-Butoxy-3-methoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	208.25 g/mol	PubChem[1]
Molecular Formula	C12H16O3	PubChem[1]
IUPAC Name	4-butoxy-3-methoxybenzaldehyde	PubChem[1]
CAS Number	51301-87-2	PubChem[1][2]
XLogP3	2.5	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	208.109944368 Da	PubChem[1]
Monoisotopic Mass	208.109944368 Da	PubChem[1]

Synthesis Protocol: Williamson Ether Synthesis

The following is a generalized experimental protocol for the synthesis of **4-Butoxy-3-methoxybenzaldehyde**, based on the Williamson ether synthesis, a common method for preparing ethers. This protocol is adapted from procedures for similar alkoxy-methoxybenzaldehyde compounds.

Materials and Reagents

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- 1-Bromobutane (or 1-iodobutane)
- Potassium carbonate (K₂CO₃) or Sodium hydroxide (NaOH)
- Acetone or Dimethylformamide (DMF) as solvent
- Diethyl ether

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO₄)
- Deionized water

Experimental Procedure

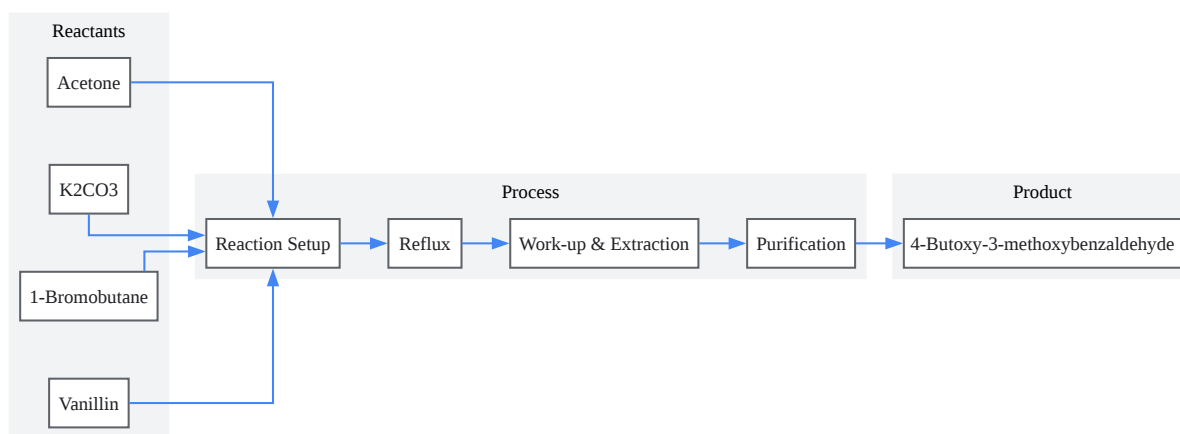
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve vanillin (1 equivalent) in the chosen solvent (e.g., acetone).
- **Addition of Base:** Add a base such as potassium carbonate (1.5-2 equivalents) to the solution. The base will deprotonate the hydroxyl group of vanillin.
- **Addition of Alkyl Halide:** Add 1-bromobutane (1.1-1.2 equivalents) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain it for several hours (typically 4-24 hours), monitoring the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- **Extraction:** Evaporate the solvent under reduced pressure. Dissolve the residue in diethyl ether and wash with a saturated sodium bicarbonate solution and then with water.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to obtain the crude product.
- **Purification:** Purify the crude **4-Butoxy-3-methoxybenzaldehyde** by column chromatography or recrystallization to yield the final product.

Characterization

The synthesized compound should be characterized by spectroscopic methods such as ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its structure and purity.^[1]

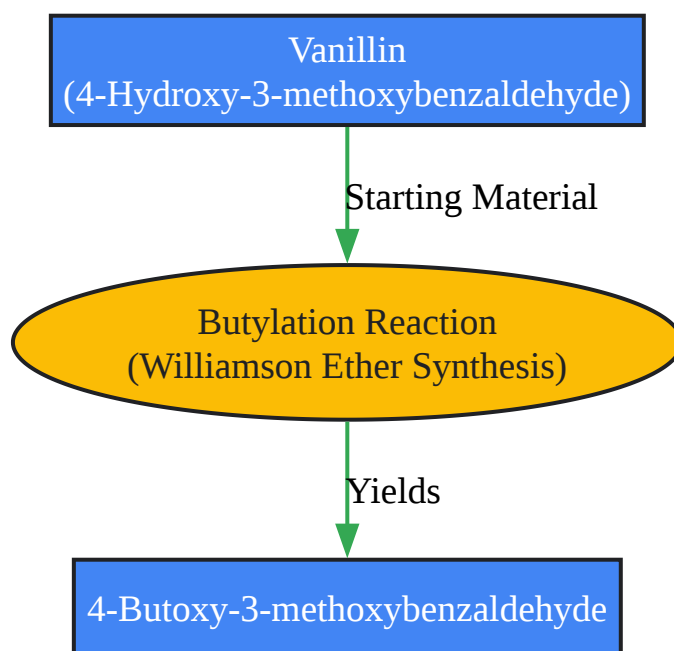
Visualized Workflow and Logical Relationships

The following diagrams illustrate the logical workflow of the synthesis and a conceptual relationship of **4-Butoxy-3-methoxybenzaldehyde** to its parent compound.



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Caption: A workflow diagram for the synthesis of **4-Butoxy-3-methoxybenzaldehyde**.



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Caption: The chemical relationship between Vanillin and its butoxy derivative.

Safety and Handling

4-Butoxy-3-methoxybenzaldehyde may cause skin and serious eye irritation.^[1] It is recommended to handle this chemical with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 4-Butoxy-3-methoxybenzaldehyde | C₁₂H₁₆O₃ | CID 2063822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-BUTOXY-3-METHOXY-BENZALDEHYDE | 51301-87-2 [chemicalbook.com]

- To cite this document: BenchChem. [4-Butoxy-3-methoxybenzaldehyde molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271677#4-butoxy-3-methoxybenzaldehyde-molecular-weight]

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